

An In-Depth Technical Guide to Octyl Diphenyl Phosphate: Chemical Properties and Structure

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Compound of Interest

Compound Name: Octyl diphenyl phosphate

Cat. No.: B093404

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Introduction: **Octyl diphenyl phosphate** (ODPP) is an organophosphate ester widely utilized as a flame retardant and plasticizer in a variety of industrial applications.[1][2][3] Its unique molecular structure, which combines flexible alkyl (octyl) and rigid aryl (diphenyl) groups, imparts desirable properties such as high thermal stability, low volatility, and excellent compatibility with numerous polymers.[1][4] This technical guide provides a comprehensive overview of the chemical and physical properties of ODPP, its structural characteristics, synthesis, and relevant experimental methodologies for its analysis, tailored for researchers and professionals in chemistry and material science.

Chemical Structure and Identification

Octyl diphenyl phosphate is an ester of phosphoric acid, featuring one octyl group and two phenyl groups attached to the central phosphate moiety.[1][4] This structure is key to its function, providing a balance between plasticizing efficiency and flame retardancy. While the term "**octyl diphenyl phosphate**" is common, it can sometimes refer to isomers like 2-ethylhexyl diphenyl phosphate (EHDPP), which are often grouped together for assessment purposes.[4]

Table 1: Chemical Identifiers for **Octyl Diphenyl Phosphate**

Identifier	Value	Reference(s)
CAS Registry Number	115-88-8	[1][5][6][7][8]
Molecular Formula	C ₂₀ H ₂₇ O ₄ P	[1][6][7][8][9]
Molecular Weight	362.40 g/mol	[1][6][8][9]
Canonical SMILES	CCCCCCCCOP(=O) (OC1=CC=CC=C1)OC2=CC=CC=C2	[3][10]
InChI	InChI=1S/C20H27O4P/c1-2-3-4-5-6-13-18-22-25(21,23-19-14-9-7-10-15-19)24-20-16-11-8-12-17-20/h7-12,14-17H,2-6,13,18H2,1H3	[1][8][11]
InChIKey	YAFOVCNAQTZDQB-UHFFFAOYSA-N	[1][8][11]
Common Synonyms	Diphenyl octyl phosphate, Disflamoll DPO, Phosphoric acid, octyl diphenyl ester	[1][3][11]

Physicochemical Properties

ODPP is a colorless to pale yellow liquid characterized by low volatility and high thermal stability, making it suitable for high-temperature applications.[1] Its low water solubility and high octanol-water partition coefficient indicate a tendency for bioaccumulation.[7][12]

Table 2: Physicochemical Data for **Octyl Diphenyl Phosphate**

Property	Value	Reference(s)
Physical State	Colorless to pale yellow liquid	[1][5][12]
Boiling Point	425.5 ± 18.0 °C (Predicted)	[6]
Density	1.105 g/cm ³ (Rough Estimate)	[6]
Water Solubility	0.14 mg/L (at 24 °C)	[6][12]
Vapor Pressure	1.24 x 10 ⁻⁷ mm Hg (at 25 °C, Estimated)	[12]
Log Kow	6.37 (Estimated)	[7]
Henry's Law Constant	2.5 x 10 ⁻⁷ atm·m ³ /mol (Estimated)	[12]
Refractive Index	1.5230 (Estimate)	[6]
BCF	1,900 - 41,000 (Estimated)	[7][12]
Koc	13,000 - 70,000 (Estimated)	[12]

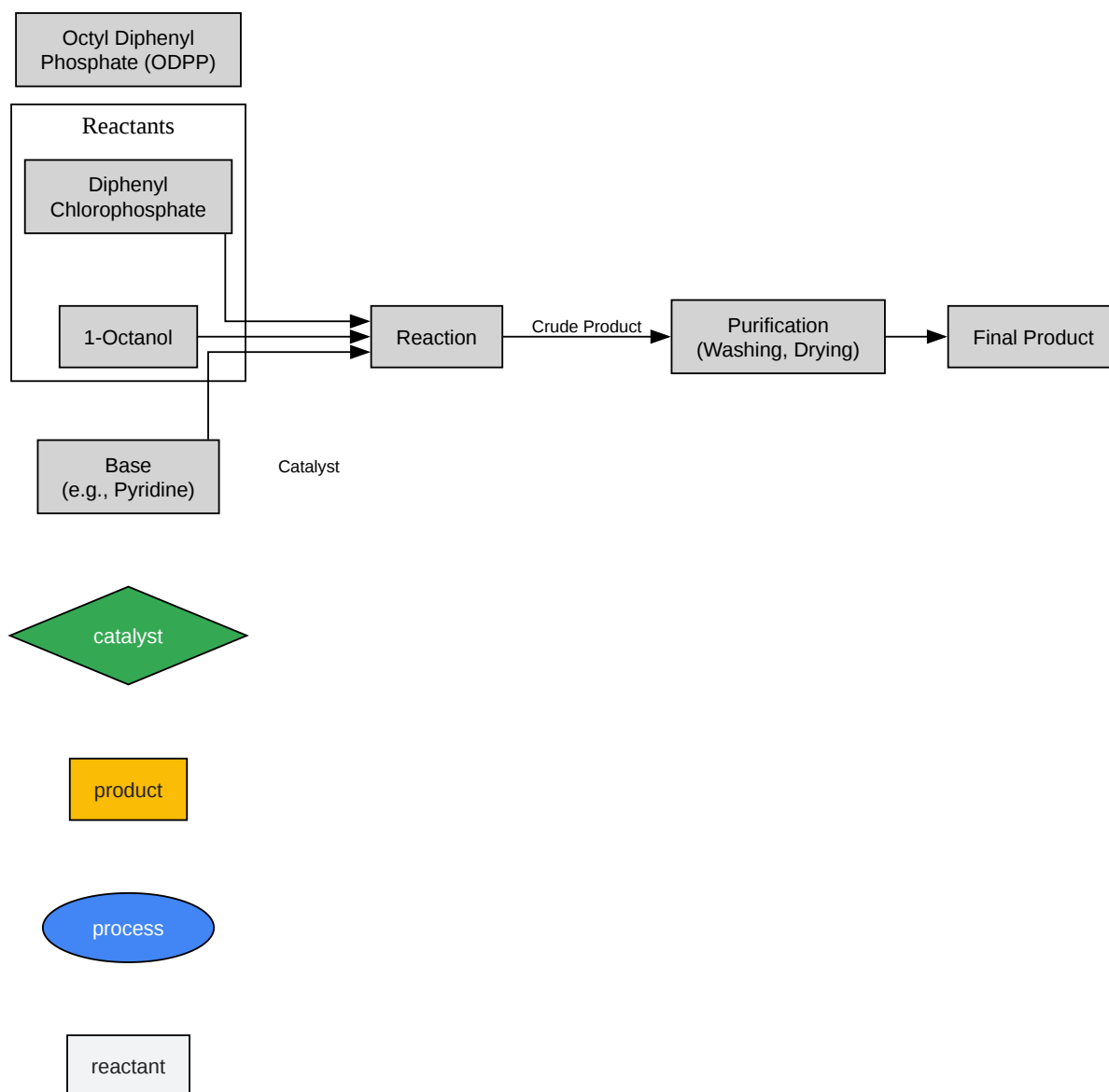
Reactivity and Stability

ODPP exhibits good thermal stability and resistance to hydrolysis, which are crucial for its performance in durable materials.[1] However, as an organophosphate, it possesses specific reactivity hazards.

- **Reaction with Reducing Agents:** In the presence of strong reducing agents like hydrides, ODPP is susceptible to decomposition that can form highly toxic and flammable phosphine gas.[5][6]
- **Thermal Decomposition:** While stable under normal processing temperatures, excessive heat during a fire can cause decomposition, producing corrosive and toxic fumes, including phosphorus oxides.[5][6]
- **Oxidation:** Partial oxidation may lead to the release of toxic phosphorus oxides.[6]

Synthesis and Mechanisms of Action

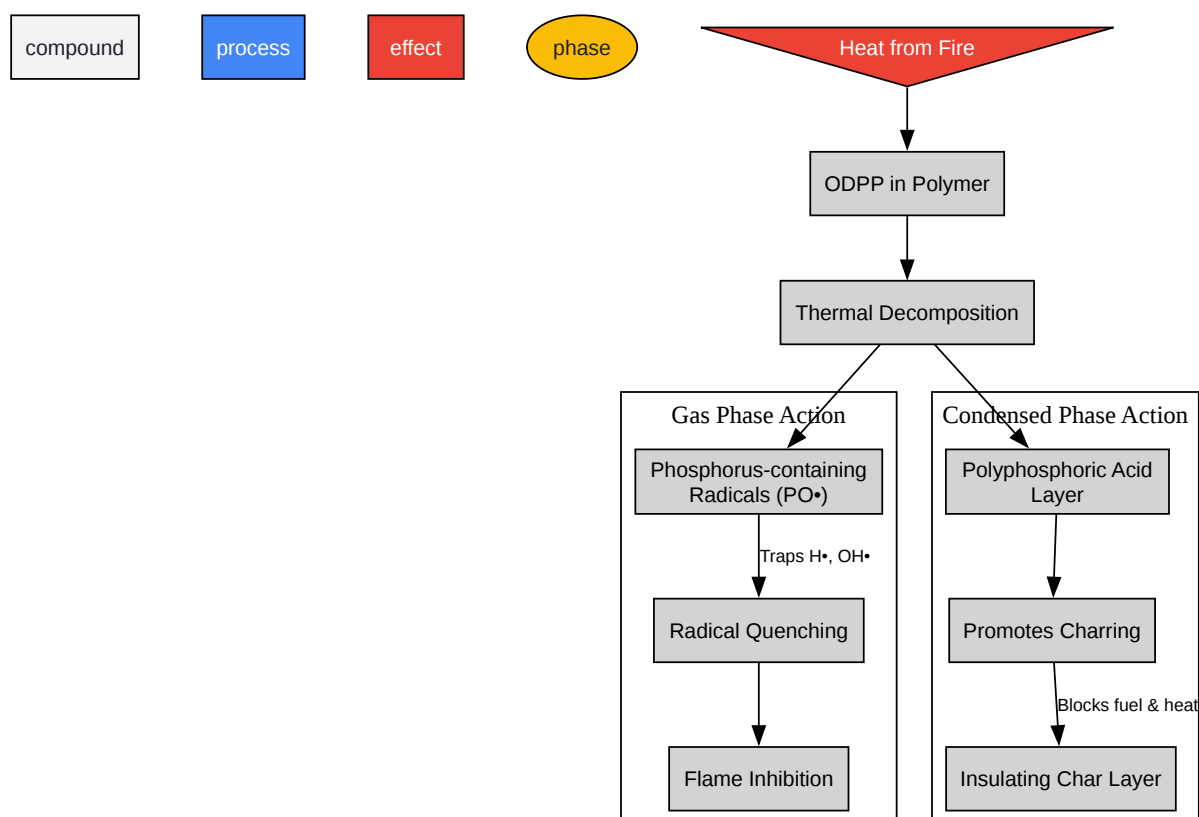
A generalized synthesis pathway for ODPP involves the reaction of diphenyl chlorophosphate with 1-octanol. This reaction is typically catalyzed by a base to neutralize the hydrochloric acid byproduct.



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Caption: A simplified workflow for the synthesis of **Octyl Diphenyl Phosphate**.

As a flame retardant, ODPP acts in both the gas and condensed phases to inhibit combustion.



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Caption: General mechanism of phosphorus flame retardants like ODPP.

Experimental Protocols

Precise characterization of ODPP relies on standardized experimental methods. Below are outlines for determining water solubility and for analytical identification.

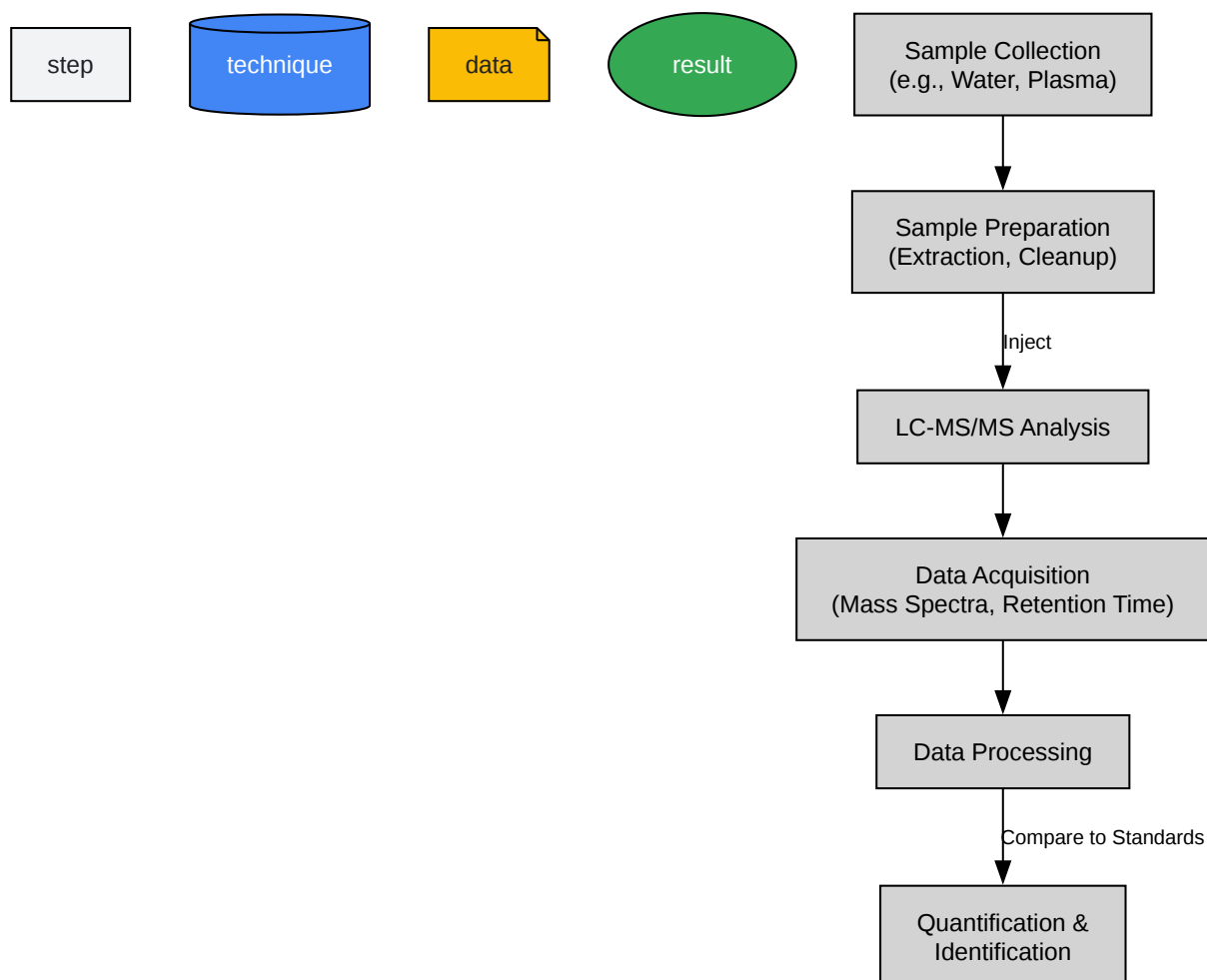
Protocol 1: Determination of Water Solubility (Shake-Flask Method)

This protocol is a generalized procedure based on the principles of the OECD Guideline 105 for determining water solubility.

- **Preparation:** Add an excess amount of ODPP to a known volume of deionized water in a glass-stoppered flask.
- **Equilibration:** Agitate the flask at a constant, controlled temperature (e.g., 24 °C) for a period sufficient to reach equilibrium (typically 24-48 hours). Ensure the presence of undissolved ODPP.
- **Phase Separation:** Cease agitation and allow the mixture to stand at the same temperature to permit phase separation. Centrifuge the sample to remove suspended micro-droplets of undissolved substance.
- **Sampling:** Carefully extract an aliquot of the clear, aqueous supernatant.
- **Analysis:** Determine the concentration of ODPP in the aliquot using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Calculation:** The water solubility is reported as the mean concentration from at least three replicate flasks.

Protocol 2: Identification and Quantification via LC-MS

This workflow describes a typical approach for analyzing ODPP in an environmental or biological matrix.[\[3\]](#)[\[13\]](#)



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Caption: A typical workflow for analyzing ODPP in a sample matrix.

- **Sample Collection:** Collect the matrix of interest (e.g., water, soil, plasma) in appropriate containers.
- **Extraction:** Extract ODPP from the sample using a suitable technique, such as liquid-liquid extraction (LLE) with an organic solvent or solid-phase extraction (SPE) with a C18 cartridge.

- Cleanup: Remove interfering co-extractants from the sample extract, if necessary, using techniques like gel permeation chromatography (GPC) or silica gel chromatography.
- LC-MS/MS Analysis: Inject the cleaned extract into an LC-MS/MS system.
 - Liquid Chromatography: Separate ODPP from other components using a reverse-phase column (e.g., C18) with a mobile phase gradient (e.g., water/acetonitrile).
 - Mass Spectrometry: Detect and quantify ODPP using tandem mass spectrometry (MS/MS) in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.
- Data Analysis: Identify ODPP by comparing its retention time and mass transitions to those of a certified reference standard. Quantify the concentration using a calibration curve prepared from the standard.

Applications

The primary applications of **octyl diphenyl phosphate** stem from its efficacy as both a plasticizer and a flame retardant.[\[1\]](#)[\[5\]](#)[\[6\]](#)

- Polymers and Plastics: It is widely used in polyvinyl chloride (PVC), polyurethane (PU), cellulose derivatives, and other polymers to improve flexibility, processing performance, and fire safety.[\[2\]](#)[\[14\]](#)
- Coatings and Adhesives: ODPP is incorporated into coatings to enhance leveling and adhesion while providing flame retardancy.[\[2\]](#) It is also used in adhesives for food packaging.[\[14\]](#)
- Electronic Materials: Its excellent thermal stability and electrical insulation properties make it suitable for use in electronic packaging materials, wire and cable insulation, and casings for electronic equipment.[\[2\]](#)
- Other Uses: It has been identified in specialized applications such as aircraft hydraulic fluid.[\[4\]](#)

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Octyl Diphenyl Phosphate: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093404#octyl-diphenyl-phosphate-chemical-properties-and-structure]

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